

In-Depth Technical Guide: *tert*-butyl N-[(1*S*,2*S*)-2-aminocyclohexyl]carbamate

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Compound of Interest

Compound Name: *tert*-butyl N-[(1*S*,2*S*)-2-aminocyclohexyl]carbamate

Cat. No.: B112144

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of ***tert*-butyl N-[(1*S*,2*S*)-2-aminocyclohexyl]carbamate**, with a primary focus on its molecular weight. This compound serves as a valuable building block in organic synthesis, particularly in the development of pharmaceutical agents.

Chemical Identity and Molecular Weight

***tert*-butyl N-[(1*S*,2*S*)-2-aminocyclohexyl]carbamate** is a chiral organic compound featuring a carbamate functional group attached to a 1,2-diaminocyclohexane scaffold. The *tert*-butoxycarbonyl (Boc) group serves as a protecting group for one of the amino functionalities, allowing for selective reactions at the other amino group.

Molecular Formula and Composition

The molecular formula for this compound is C₁₁H₂₂N₂O₂.^[1] This formula indicates that each molecule is composed of eleven carbon atoms, twenty-two hydrogen atoms, two nitrogen atoms, and two oxygen atoms.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on the molecular formula and the standard atomic weights of the elements, the

molecular weight of **tert-butyl N-[(1S,2S)-2-aminocyclohexyl]carbamate** is calculated as follows:

$(11 \times \text{Atomic Weight of Carbon}) + (22 \times \text{Atomic Weight of Hydrogen}) + (2 \times \text{Atomic Weight of Nitrogen}) + (2 \times \text{Atomic Weight of Oxygen})$

Using the abridged standard atomic weights: $(11 \times 12.011) + (22 \times 1.008) + (2 \times 14.007) + (2 \times 15.999) = 214.30 \text{ g/mol}$ [1][2]

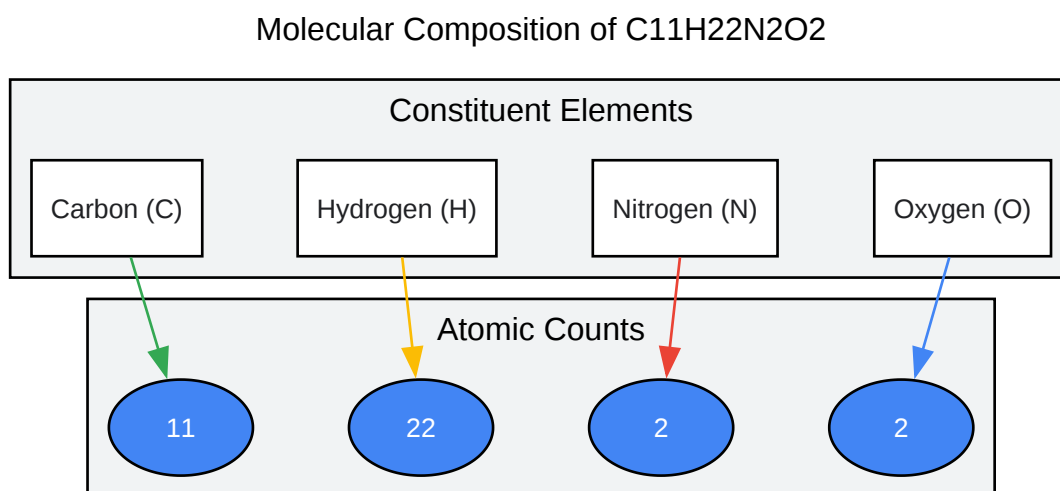
Physicochemical Data

A summary of key quantitative data for **tert-butyl N-[(1S,2S)-2-aminocyclohexyl]carbamate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂	[1]
Molecular Weight	214.30 g/mol	[1][2]
CAS Number	180683-64-1	[1]

Logical Representation of Molecular Composition

The following diagram illustrates the elemental composition of **tert-butyl N-[(1S,2S)-2-aminocyclohexyl]carbamate**.



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References

- 1. tert-butyl N-[(1S,2S)-2-aminocyclohexyl]carbamate | C₁₁H₂₂N₂O₂ | CID 1514391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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